

Tridesmethylvenlafaxine: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	Tridesmethylvenlafaxine	
Cat. No.:	B128152	Get Quote

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Core Substance Data

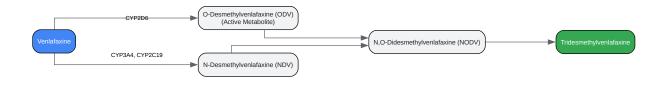
Parameter	Value	Reference
CAS Number	149289-29-2	[1][2]
Molecular Formula	C14H21NO2	[2]
Molecular Weight	235.32 g/mol	[2]
IUPAC Name	4-[2-amino-1-(1- hydroxycyclohexyl)ethyl]phenol	[2]
Synonyms	N,N,O- Tridesmethylvenlafaxine, Didesmethyl desvenlafaxine, O-Desmethyl-N,N- didesmethylvenlafaxine	[1]

Venlafaxine Metabolism and the Role of Tridesmethylvenlafaxine

Venlafaxine undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 (CYP) enzymes. The major metabolic pathway is O-demethylation by CYP2D6 to form



the active metabolite O-desmethylvenlafaxine (ODV).[3] Minor pathways include N-demethylation by CYP3A4 and CYP2C19 to N-desmethylvenlafaxine (NDV).[3] Further metabolism of these metabolites leads to the formation of N,O-didesmethylvenlafaxine (NODV). **Tridesmethylvenlafaxine** is formed through the subsequent metabolism of NODV.[3]



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Figure 1. Simplified metabolic pathway of venlafaxine.

Experimental Protocols Synthesis of Tridesmethylvenlafaxine

A patented method describes the synthesis of **tridesmethylvenlafaxine** through the demethylation of didesmethylvenlafaxine.[4] The process involves heating a mixture of didesmethylvenlafaxine with a sulfide-containing demethylating agent in a suitable solvent.[4]

Materials:

- Didesmethylvenlafaxine
- Sulfide-containing demethylating agent (e.g., sodium dodecanethiolate)
- Solvent (e.g., N-methyl-2-pyrrolidone)
- Base (e.g., potassium carbonate)

Procedure:

 Combine didesmethylvenlafaxine, the demethylating agent, and the solvent in a reaction vessel.



- Add a base to the mixture.
- Heat the reaction mixture to an elevated temperature (e.g., 210°C) for a sufficient period to allow for demethylation.
- Monitor the reaction progress using a suitable analytical technique (e.g., HPLC).
- Upon completion, cool the reaction mixture and recover the tridesmethylvenlafaxine product.

Analytical Quantification in Human Plasma

A validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method has been developed for the simultaneous quantification of venlafaxine and its metabolites, including a compound identified as N,N-didesmethylvenlafaxine (NNDDV), which corresponds to **tridesmethylvenlafaxine**, in human plasma.[5][6]

Sample Preparation: Protein Precipitation

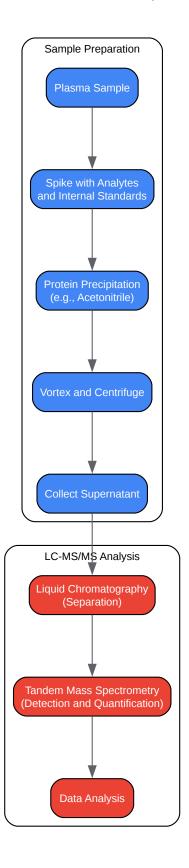
- Spike K2EDTA plasma samples with known concentrations of venlafaxine, its metabolites, and internal standards.
- Precipitate proteins by adding a suitable organic solvent (e.g., acetonitrile).
- Vortex and centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant for LC-MS/MS analysis.

LC-MS/MS Analysis:

- Chromatographic Separation: Utilize a suitable C18 or phenyl analytical column with a gradient elution program.
- Mobile Phase: A typical mobile phase consists of an aqueous component with a modifier (e.g., 0.1% formic acid) and an organic component (e.g., acetonitrile with 0.1% formic acid).
- Mass Spectrometry: Employ a tandem mass spectrometer operating in positive electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM) to detect and quantify the



specific parent-to-product ion transitions for each analyte and internal standard.



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Figure 2. Workflow for the analytical quantification of tridesmethylvenlafaxine in plasma.

Pharmacological Considerations

While the primary pharmacological activity of venlafaxine is attributed to the parent drug and its major active metabolite, ODV, which act as serotonin-norepinephrine reuptake inhibitors (SNRIs), the specific pharmacological profile of **tridesmethylvenlafaxine** is not as well-characterized in publicly available literature.[3] As a downstream metabolite, its contribution to the overall therapeutic effect or side-effect profile of venlafaxine is an area for further research. The development of sensitive analytical methods allows for the quantification of this and other minor metabolites, which is crucial for a more complete understanding of venlafaxine's pharmacology and toxicology.[5][6]

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